

Application Notes and Protocols: In Vitro BUR1 Kinase Activity Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BUR1*

Cat. No.: *B15542163*

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Audience: Researchers, scientists, and drug development professionals.

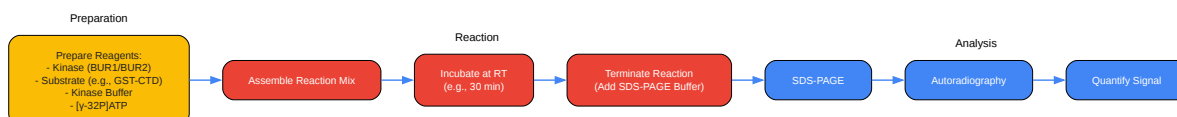
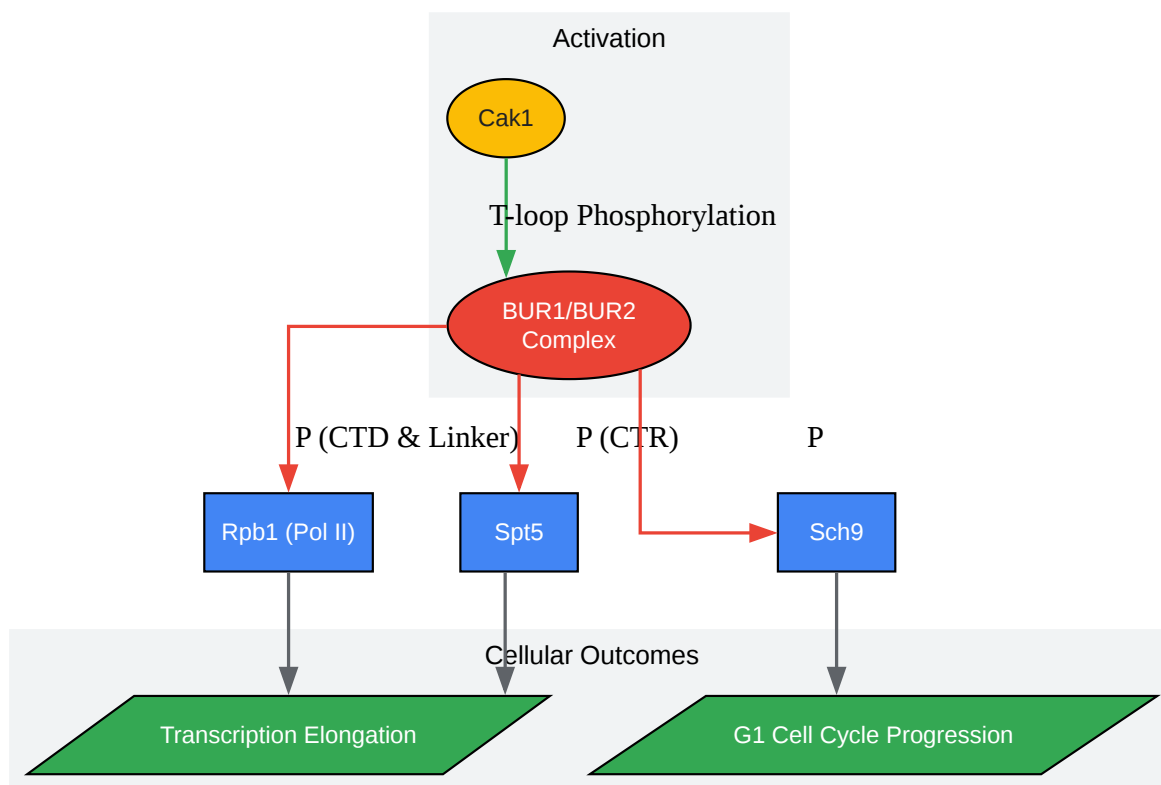
Introduction

The *Saccharomyces cerevisiae* cyclin-dependent kinase (CDK) **Bur1**, in complex with its cyclin partner Bur2, plays a crucial role in regulating transcription elongation and cell cycle progression.^{[1][2][3]} As the yeast ortholog of mammalian Cdk9, **Bur1** is a key component of the positive transcription elongation factor b (P-TEFb).^{[1][4]} It facilitates the transition from transcription initiation to elongation by phosphorylating various substrates, including the C-terminal domain (CTD) and linker region of the largest subunit of RNA Polymerase II (Rpb1), as well as the transcription elongation factor Spt5.^{[5][6][7][8]} Additionally, **Bur1** is implicated in G1 cell cycle progression through the phosphorylation of Sch9, a target it shares with the TORC1 pathway.^{[2][9]}

This document provides a detailed protocol for an in vitro radiometric kinase assay to measure the activity of the **BUR1/BUR2** complex. This assay is fundamental for screening potential inhibitors, characterizing substrate specificity, and investigating the biochemical regulation of **BUR1** kinase.

BUR1 Signaling and Regulation

The kinase activity of **Bur1** is essential for its function and is regulated by phosphorylation.[1] Cak1, the CDK-activating kinase in yeast, directly phosphorylates a conserved threonine in the T-loop of **Bur1**, leading to its activation.[3] Once active, the **BUR1/BUR2** complex targets multiple substrates to promote transcription and cell cycle progression.



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- To cite this document: BenchChem. [Application Notes and Protocols: In Vitro BUR1 Kinase Activity Assay]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542163/docs#application-notes-and-protocols-in-vitro-bur1-kinase-activity-assay>]

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